

# Cervinomycin A2: A Comprehensive Technical Guide on its Physicochemical Properties and Structure

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## Compound of Interest

Compound Name: *Cervinomycin A2*

Cat. No.: *B1213116*

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## Introduction

**Cervinomycin A2** is a potent antibiotic belonging to the xanthone family, first isolated from the culture filtrate of *Streptomyces cervinus*.<sup>[1]</sup> It exhibits significant inhibitory activity against anaerobic bacteria and mycoplasma, making it a compound of interest for further investigation in drug development.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the physicochemical properties, structure, and available experimental protocols related to **Cervinomycin A2**, aimed at facilitating further research and development efforts.

## Physicochemical Properties

**Cervinomycin A2** is a reddish-orange powder with a complex polycyclic structure.<sup>[1]</sup> A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>29</sub> H <sub>21</sub> NO <sub>9</sub>	[3][4][5]
Molecular Weight	527.48 g/mol	[6]
Appearance	Reddish-orange powder	[1]
Melting Point	>290 °C (with decomposition)	[1]
Solubility	Soluble in chloroform, benzene, ethyl acetate, acetone, methanol, ethanol. Slightly soluble in water, n-hexane, ethyl ether.	[1]
UV λ <sub>max</sub> (in CHCl <sub>3</sub> )	260 nm, 329 nm, 375 nm (shoulder), 420 nm (shoulder)	[1]
IR ν <sub>max</sub> (KBr)	3450, 2980, 1685, 1619, 1499, 1460, 1425, 1275 cm <sup>-1</sup>	[1]
CAS Number	82658-22-8	[3]

While the structure of **Cervinomycin A2** was elucidated using advanced NMR techniques, detailed public access to the complete <sup>1</sup>H and <sup>13</sup>C NMR spectral data with chemical shifts and coupling constants is limited in the reviewed literature. The primary structural determination was reported in the Journal of Antibiotics in 1987.[7]

## Chemical Structure

**Cervinomycin A2** possesses a polycyclic structure featuring a xanthone skeleton.[7] The definitive structure was established through spectroscopic analysis, particularly NMR studies of its methylated derivatives.[7]

Structure of **Cervinomycin A2**

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Caption: A placeholder for the 2D chemical structure of **Cervinomycin A2**.

## Experimental Protocols

### Isolation and Purification of Cervinomycin A2

The following protocol is a detailed methodology for the isolation and purification of **Cervinomycin A2** from the culture broth of *Streptomyces cervinus*.[\[1\]](#)

Workflow for **Cervinomycin A2** Isolation



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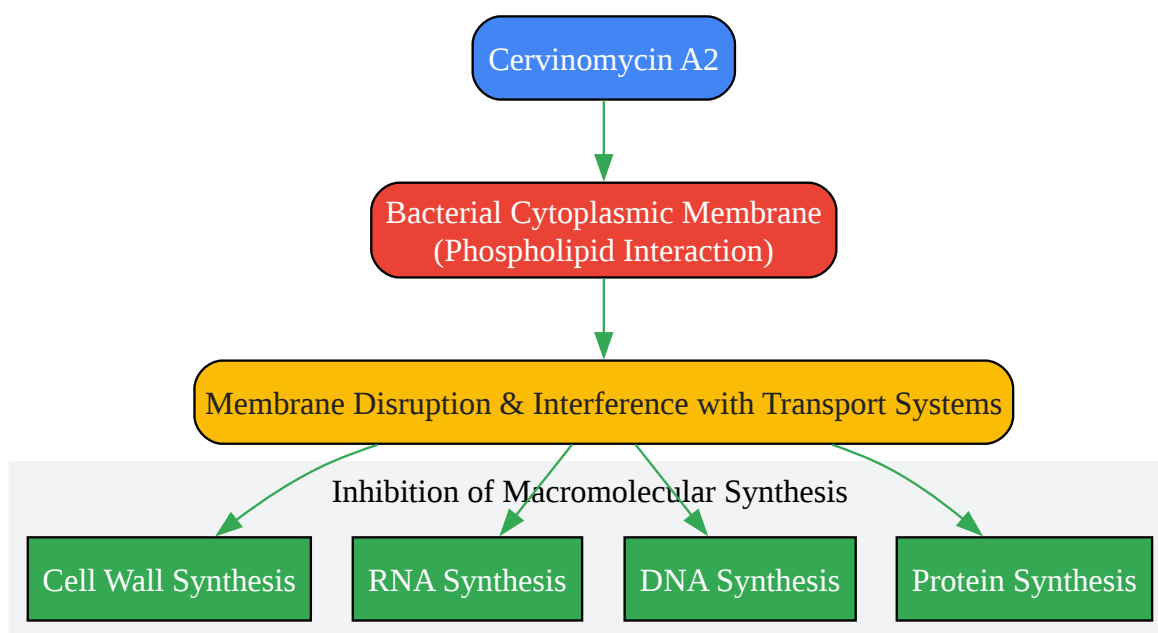
Caption: Workflow for the isolation and purification of **Cervinomycin A2**.

## Mechanism of Action and Signaling Pathways

While the precise molecular target and signaling pathway of **Cervinomycin A2** have not been fully elucidated, studies on its close derivative, triacetylcervinomycin A1 (ACVM), provide significant insights into its probable mechanism of action in *Staphylococcus aureus*.

The proposed mechanism suggests that **Cervinomycin A2** likely interacts with the phospholipids of the bacterial cytoplasmic membrane. This interaction disrupts the membrane's integrity and function, leading to a cascade of inhibitory effects on essential cellular processes.

### Proposed Mechanism of Action of **Cervinomycin A2**



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Caption: Proposed mechanism of action for **Cervinomycin A2**.

The interaction with the cytoplasmic membrane appears to be the primary physiological effect, which then leads to the inhibition of the incorporation of precursors for cell wall peptidoglycan, RNA, DNA, and protein synthesis. This multi-target inhibition likely contributes to its potent

antibacterial activity. Further research is required to identify the specific molecular binding sites and the detailed signaling cascades that are affected by **Cervinomycin A2**.

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## References

- 1. scialert.net [scialert.net]
- 2. researchgate.net [researchgate.net]
- 3. scialert.net [scialert.net]
- 4. aseestant.ceon.rs [aseestant.ceon.rs]
- 5. Isolation, Biosynthesis, and Biological Activity of Polycyclic Xanthenes From Actinomycetes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Structure of cervinomycin, a novel xantone antibiotic active against anaerobe and mycoplasma - PubMed [pubmed.ncbi.nlm.nih.gov]
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